

Personal protective equipment for handling Hexabutyldistannane

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Compound of Interest

Compound Name: Hexabutyldistannane

Cat. No.: B1337062

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Essential Safety and Handling Guide for Hexabutyldistannane

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety and logistical information for the handling and disposal of **Hexabutyldistannane** (CAS No. 813-19-4). Adherence to these procedures is essential to ensure personal safety and environmental protection.

I. Immediate Safety Information

Hexabutyldistannane is a hazardous organotin compound that is toxic if swallowed and harmful in contact with skin.^[1] It causes serious eye and skin irritation, may damage fertility or the unborn child, and causes damage to organs through prolonged or repeated exposure.^[1] It is also very toxic to aquatic life with long-lasting effects.^[1]

First Aid Measures

Immediate medical attention is required for any exposure.^[1] Always show the safety data sheet to the attending medical professional.^[1]

Exposure Route	First Aid Procedure
Inhalation	Move the exposed person to fresh air at once.[2] If breathing has stopped, perform artificial respiration.[2] If breathing is difficult, trained personnel may administer oxygen.[2] Seek immediate medical attention.[2]
Skin Contact	Immediately take off all contaminated clothing. Flush the skin with plenty of soap and water for at least 15 minutes.[1][2] Seek immediate medical attention.[1]
Eye Contact	Rinse cautiously with water for several minutes, including under the eyelids.[1] Remove contact lenses if present and easy to do.[1] Continue rinsing for at least 15 minutes.[1] Seek immediate medical attention from an ophthalmologist.
Ingestion	Do NOT induce vomiting.[1] Rinse mouth with water.[1] Immediately call a poison center or doctor.[1]

II. Personal Protective Equipment (PPE)

The use of appropriate personal protective equipment is mandatory when handling **Hexabutyldistannane**.

PPE Category	Specifications
Eye/Face Protection	Use equipment for eye protection tested and approved under appropriate government standards such as NIOSH (US) or EN 166 (EU). Safety glasses with side-shields or chemical splash goggles are required.
Skin Protection	Wear appropriate protective gloves (e.g., nitrile rubber) and chemical-resistant clothing to prevent skin exposure. ^[1] Immediately change contaminated clothing.
Respiratory Protection	All handling must be conducted in a certified chemical fume hood to minimize inhalation risk. ^[3] If vapors or aerosols are generated, use a NIOSH/MSHA or European Standard EN 149 approved respirator with an appropriate filter type (e.g., ABEK). ^[1]

Exposure Limits

Organization	Limit	Value
ACGIH	TLV	0.1 mg/m ³ (as Sn) ^[4]
ACGIH	STEL	0.2 mg/m ³ (as Sn) ^[4]
OSHA	PEL	0.1 mg/m ³ (as Sn) ^[4]

III. Operational Plan: Step-by-Step Handling Protocol

1. Preparation:

- Ensure the chemical fume hood is certified and functioning correctly.
- Cover the work surface within the fume hood with disposable absorbent liners.

- Assemble all necessary equipment (e.g., spatulas, glassware, solvents) inside the fume hood before commencing work.
- Don all required PPE as specified in the table above.

2. Handling and Use:

- Work under a chemical fume hood at all times.
- Avoid inhalation of any mists or vapors.
- Avoid contact with skin and eyes.^[5]
- Do not eat, drink, or smoke when using this product.
- Keep the container tightly closed when not in use.
- **Hexabutylidistannane** is air and moisture sensitive; handle accordingly.

3. Storage:

- Store in a tightly closed container in a well-ventilated place.
- The storage area should be locked up or accessible only to qualified or authorized personnel.
- Store at freezer temperatures (-20°C) as recommended.^{[6][7][8]}

IV. Disposal Plan

1. Waste Collection:

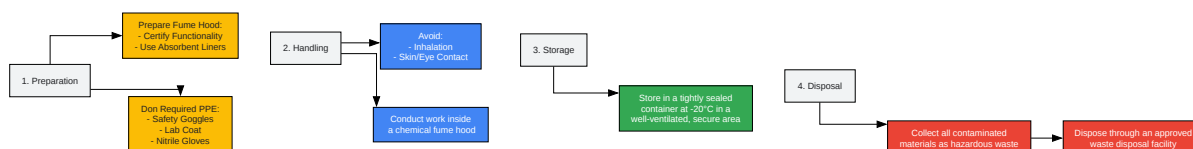
- All waste generated from handling this compound must be treated as hazardous chemical waste.^[3]
- Collect all contaminated solid materials, including used PPE, weigh paper, and absorbent liners, in a dedicated, sealed, and clearly labeled hazardous waste container.^[3]

- Collect any liquid waste containing **Hexabutyldistannane** in a separate, sealed, and clearly labeled hazardous waste container.
- Do not mix with other waste streams.

2. Disposal Procedure:

- Dispose of the contents and container to an approved waste disposal plant in accordance with national and local regulations.[1]
- Do not allow the product to enter drains or release into the environment.
- Handle uncleaned containers as you would the product itself.

Visual Workflow for Safe Handling of Hexabutyldistannane



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